

# Application Notes and Protocols for Safe Handling of Nitroguanidine

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## Compound of Interest

Compound Name: Nitroguanidine

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## Introduction

**Nitroguanidine** is an energetic material with applications as a propellant and high explosive, as well as a precursor in the synthesis of various compounds, including insecticides.[1][2] It is a colorless, crystalline solid that is highly insensitive but powerful.[1] Due to its hazardous nature, strict adherence to safety protocols is paramount when handling this compound in a research and development setting. These application notes provide detailed protocols for the safe handling, storage, and disposal of **nitroguanidine** to minimize risks to personnel and property.

## Hazard Identification and Classification

**Nitroguanidine** is classified as a Division 1.1 explosive, meaning it has a mass explosion hazard.[3] It is also a flammable solid and can be irritating to the eyes, skin, and respiratory system.[4][5] Dried-out **nitroguanidine** is particularly sensitive and may explode if exposed to heat, flame, friction, or shock.[3][6]

GHS Hazard Statements:

- H201: Explosive; mass explosion hazard.[3]
- H228: Flammable solid.[7]
- H315: Causes skin irritation.[7]

- H318: Causes serious eye damage.[7]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **nitroguanidine** is provided in the table below.

Property	Value	References
Molecular Formula	CH <sub>4</sub> N <sub>4</sub> O <sub>2</sub>	[4]
Molar Mass	104.07 g/mol	[4]
Appearance	Colorless, crystalline solid / White needle-like crystals	[1][4]
Melting Point	Decomposes at 239 °C (without melting)	[1][4]
Density	1.55 g/cm <sup>3</sup>	[4]
Solubility in Water	0.42 g/100mL (25 °C)	[1]
Autoignition Temperature	Not available	[8]

## Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **nitroguanidine**. [3][8]

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[3]
Skin Protection	Fire/flammable resistant and impervious clothing.[3] Compatible chemical-resistant gloves (inspect prior to use).[3][5]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or irritation is experienced. [3] A government-approved respirator is recommended.[5]
Footwear	Closed-toe shoes.

## Experimental Protocols

### General Handling Precautions

- Work in a well-ventilated area, preferably in a chemical fume hood with appropriate exhaust ventilation.[3][8]
- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools and explosion-proof equipment.[8]
- Ground and bond containers when transferring material to prevent electrostatic discharge.[8]
- Do not subject the material to grinding, shock, or friction.[3]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[3]
- Minimize the quantities of **nitroguanidine** used in experiments.
- Always keep the compound wetted, as it is often supplied with ca. 25% water to reduce its explosive hazard.[8][9]

### Protocol for Weighing and Transferring Nitroguanidine

- Ensure all necessary PPE is worn correctly.
- Designate a specific area within a chemical fume hood for weighing and transferring.
- Use non-sparking spatulas and weighing boats.
- Carefully open the container, avoiding any sudden movements.
- Slowly and carefully transfer the desired amount of **nitroguanidine** to a tared, grounded container.
- Avoid creating dust. If dust is generated, gently moisten it with water.[\[8\]](#)
- Securely close the primary container immediately after use.
- Clean any spills immediately following the spill response protocol (Section 7.0).

## Storage and Disposal

### Storage Protocols

- Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[\[8\]](#)[\[10\]](#)
- Keep containers tightly closed.[\[8\]](#)
- Store in a designated flammables area.[\[8\]](#)
- Keep away from sources of ignition.[\[8\]](#)
- Take precautionary measures against static discharges.[\[4\]](#)
- **Nitroguanidine** should be kept damp in closed bottles.[\[11\]](#)

### Disposal Protocols

- Waste material must be disposed of in accordance with national and local regulations.
- Controlled incineration is a potential disposal method.[\[11\]](#)

- Alternatively, it can be strongly dissolved in water and used as a fertilizer.[11]
- Do not let the product enter drains.[3]
- Handle uncleaned containers as you would the product itself.

## Emergency Procedures

### Spill Response

- Evacuate personnel from the immediate area and remove all sources of ignition.[3]
- Ensure adequate ventilation.[3]
- Wear appropriate PPE, including respiratory protection.[3]
- Reduce airborne dust and prevent scattering by moistening the spill with water.[8]
- Use a spark-proof tool to sweep up the material.[8]
- Collect the spilled material with an electrically protected vacuum cleaner or by wet-brushing and place it in a suitable, closed container for disposal.[3]
- Ventilate the area and wash the spill site after material pickup is complete.[5]

### First Aid Measures

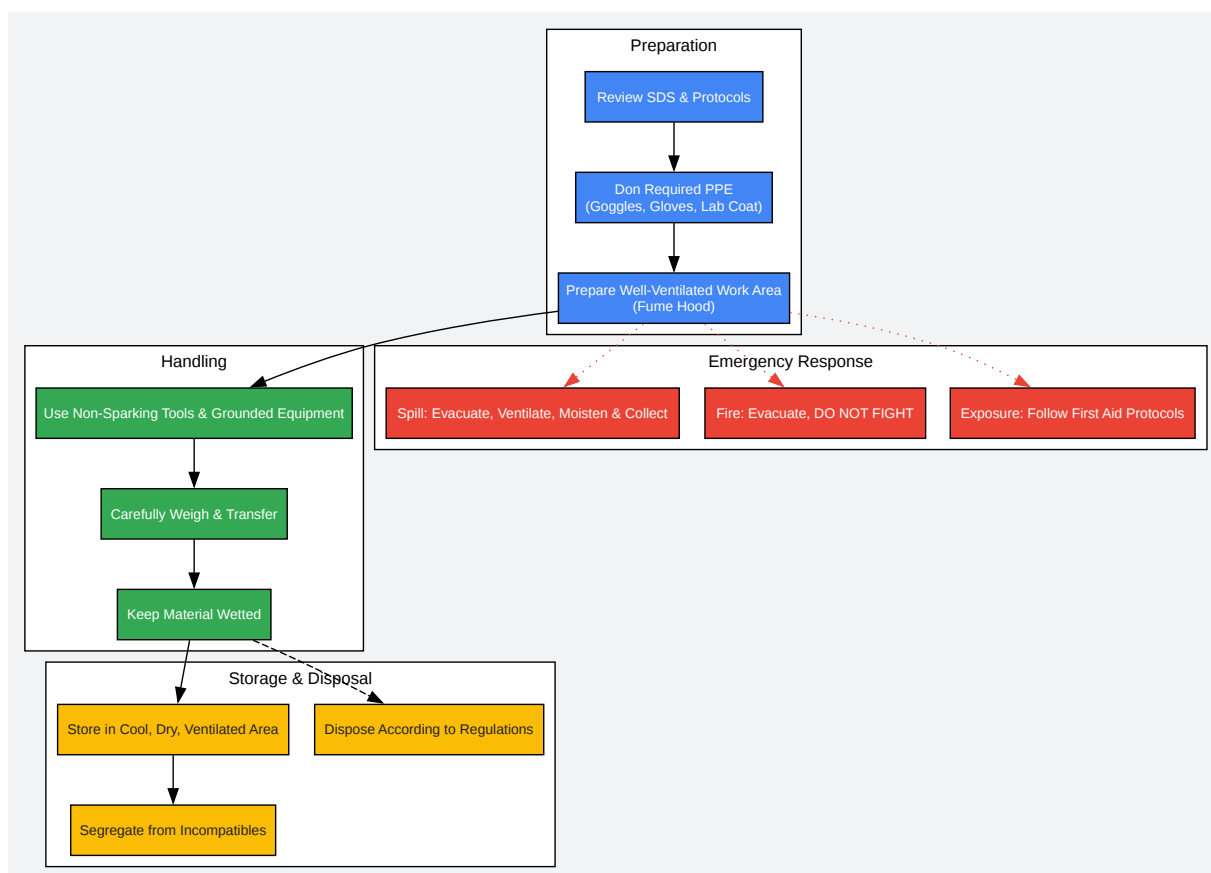
Exposure Route	First Aid Protocol	References
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[8]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.	[8]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.	[8]

## Fire Fighting Measures

- DANGER: EXPLOSION RISK. In case of fire, evacuate the area. DO NOT fight the fire when it reaches explosives.[3]
- For small fires, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[8]
- For large fires, use water spray, fog, or alcohol-resistant foam. Do NOT use straight streams of water.[8]

- Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved, and full protective gear.[8]

## Visualized Workflow



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Caption: A workflow for the safe handling of **nitroguanidine**.



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